

"Methyl 1-methylpiperidine-3-carboxylate" molecular weight

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Compound of Interest

Compound Name: *Methyl 1-methylpiperidine-3-carboxylate*

Cat. No.: *B156342*

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An In-depth Technical Guide to **Methyl 1-methylpiperidine-3-carboxylate**

This technical guide provides a comprehensive overview of **Methyl 1-methylpiperidine-3-carboxylate**, a piperidine derivative significant in organic synthesis and medicinal chemistry. The document details its physicochemical properties, an experimental protocol for its use in synthesis, and a visualization of the synthetic workflow, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Methyl 1-methylpiperidine-3-carboxylate is an organic compound classified as a piperidinecarboxylic acid.[1] It is recognized as a strong basic compound.[1] The key quantitative data for this molecule are summarized in the table below.

Property	Value
Molecular Formula	C ₈ H ₁₅ NO ₂
Molecular Weight	157.21 g/mol [2]
CAS Number	1690-72-8[2]
Exact Mass	157.110275[2]
Density	1.0±0.1 g/cm ³ [2]
Boiling Point	190.0±33.0 °C at 760 mmHg[2]
Flash Point	68.0±16.3 °C[2]
Physical Form	Liquid
Storage Temperature	2-8°C, sealed in dry conditions

Experimental Protocol: Synthesis of (1-methylpiperidin-3-yl)methanol

The following protocol details the reduction of **Methyl 1-methylpiperidine-3-carboxylate** to synthesize (1-methylpiperidin-3-yl)methanol.[1] This procedure is a common application of the title compound as an intermediate in the synthesis of other bioactive molecules.

Materials:

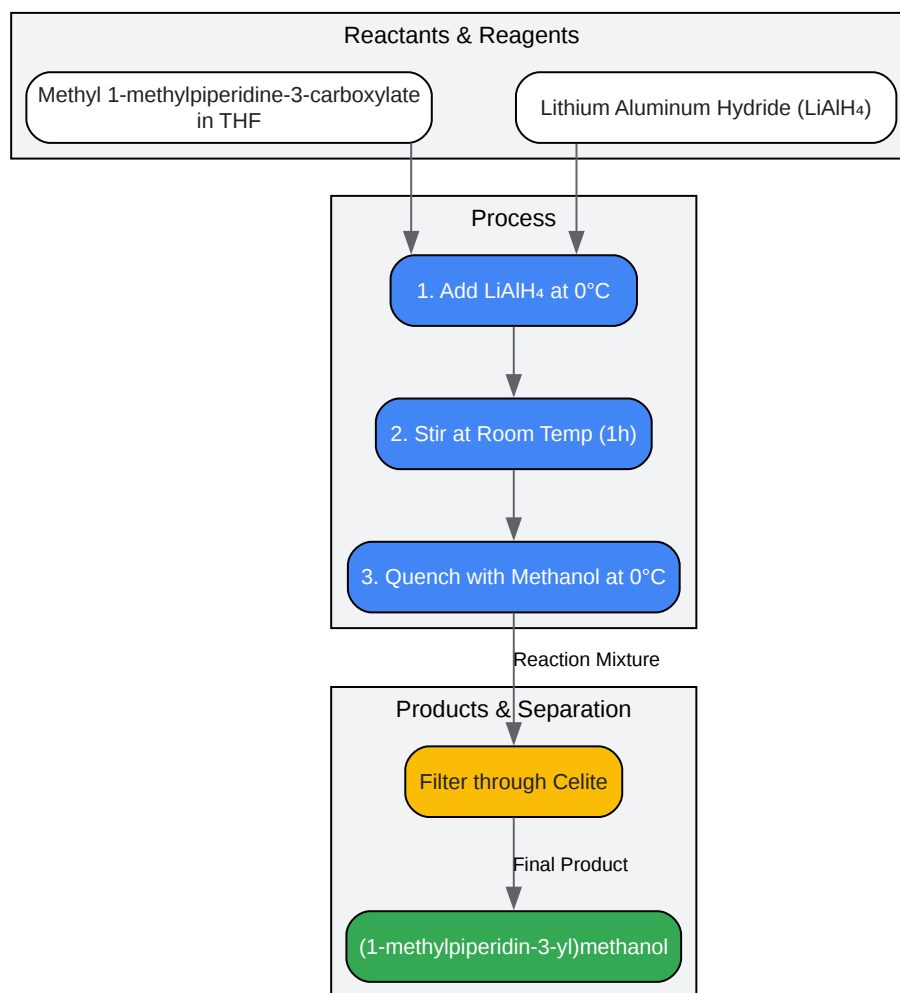
- **Methyl 1-methylpiperidine-3-carboxylate** (12.0 g, 76 mmol)
- Lithium aluminum hydride (LiAlH₄) (4.3 g, 114 mmol)
- Tetrahydrofuran (THF) (500 mL)
- Methanol
- Celite
- 500 mL round bottom flask

Procedure:

- A solution of **Methyl 1-methylpiperidine-3-carboxylate** (12.0 g, 76 mmol) in tetrahydrofuran (500 mL) is prepared in a 500 mL round bottom flask.
- The flask is cooled to 0 °C using an ice bath.
- Lithium aluminum hydride (4.3 g, 114 mmol) is added in portions to the cooled solution.^[1]
- The reaction mixture is then stirred at room temperature for 1 hour.^[1]
- After the stirring period, the reaction is quenched by carefully adding methanol at 0 °C.^[1]
- The precipitated solid is filtered through a pad of celite to separate it from the solution.^[1] The filtrate contains the desired product, (1-methylpiperidin-3-yl)methanol.

Visualization of Synthetic Workflow

The following diagram illustrates the experimental workflow for the reduction of **Methyl 1-methylpiperidine-3-carboxylate**.



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References

- 1. Methyl 1-methylpiperidine-3-carboxylate | 1690-72-8 [chemicalbook.com]
- 2. Methyl 1-methylpiperidine-3-carboxylate | CAS#:1690-72-8 | Chemsrce [chemsrc.com]
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